

Technisches Support-Center: Stabilisierung von Eisen(II)-fumarat-Lösungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenfumarat

Cat. No.: B056393

[Get Quote](#)

Dieses technische Support-Center bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung detaillierte Anleitungen und häufig gestellte Fragen (FAQs) zur Stabilisierung von Eisen(II)-fumarat-Lösungen gegen Oxidation.

Fehlerbehebungsleitfäden und FAQs

Hier finden Sie Antworten auf häufig auftretende Probleme bei der Arbeit mit Eisen(II)-fumarat-Lösungen.

F1: Meine Eisen(II)-fumarat-Lösung verfärbt sich schnell gelb/braun. Was ist die Ursache und wie kann ich das verhindern?

Antwort: Eine gelb-braune Verfärbung ist ein typisches Anzeichen für die Oxidation von Eisen(II) (Fe^{2+}) zu Eisen(III) (Fe^{3+}). Dieser Prozess wird hauptsächlich durch gelösten Sauerstoff in der wässrigen Lösung beschleunigt. Die Oxidationsrate ist stark von mehreren Faktoren abhängig, insbesondere vom pH-Wert.

Fehlerbehebung:

- pH-Wert-Kontrolle: Die Oxidation von Eisen(II) wird bei höheren pH-Werten erheblich beschleunigt.^{[1][2]} Um die Stabilität zu erhöhen, sollte der pH-Wert der Lösung im sauren Bereich gehalten werden. Eine Studie zeigte, dass Eisen(II)-fumarat bei einem pH-Wert von 2 gut löslich ist, während die Löslichkeit bei pH 6 stark abnimmt.^{[3][4]}

- Verwendung von Antioxidantien: Fügen Sie der Lösung ein Antioxidans wie Ascorbinsäure (Vitamin C) hinzu. Ascorbinsäure verhindert nicht nur die Oxidation von Eisen(II) zu Eisen(III), sondern kann auch bereits gebildetes Eisen(III) wieder zu Eisen(II) reduzieren.[5] [6][7][8]
- Einsatz von Chelatbildnern: Chelatbildner wie Zitronensäure können Eisen(II)-Ionen komplexieren und so vor Oxidation schützen.[9][10][11][12] Es wird angenommen, dass die Zitronensäure das Fe^{2+} -Ion bindet und dadurch die Oxidationsstufe stabilisiert.[9]
- Sauerstoffausschluss: Arbeiten Sie unter einer inerten Atmosphäre (z. B. Stickstoff oder Argon), um den Kontakt mit Luftsauerstoff zu minimieren. Verwenden Sie entgaste Lösungsmittel.

F2: Welchen Stabilisator sollte ich verwenden: Ascorbinsäure oder Zitronensäure?

Antwort: Beide sind wirksam, wirken aber über unterschiedliche Mechanismen. Die Wahl hängt von den spezifischen Anforderungen Ihrer Anwendung ab.

- Ascorbinsäure agiert als klassisches Antioxidans (Reduktionsmittel). Sie ist sehr effektiv darin, die Oxidation zu verhindern und wird oft in pharmazeutischen Präparaten verwendet, um die Eisenabsorption zu verbessern.[7][13]
- Zitronensäure wirkt primär als Chelatbildner, der einen stabilen Komplex mit dem Eisen(II)-Ion bildet.[9][10][12] Dieser Komplex ist weniger anfällig für Oxidation.

In vielen Fällen kann eine Kombination beider Substanzen synergistische Effekte zeigen.

F3: Wie beeinflusst die Temperatur die Stabilität meiner Lösung?

Antwort: Höhere Temperaturen beschleunigen im Allgemeinen chemische Reaktionen, einschließlich der Oxidationsprozesse. Eine Studie an festem Eisen(II)-fumarat zeigte, dass eine signifikante Oxidation von Fe^{2+} zu Fe^{3+} oberhalb von 473 K (200 °C) auftritt, während es bis 473 K stabil war.[1][5] Für Lösungen ist zu erwarten, dass die Oxidationsrate bereits bei deutlich niedrigeren Temperaturen, wie z.B. bei erhöhten Lagerungstemperaturen (z.B. 40 °C), signifikant ansteigt.[14] Daher sollten Eisen(II)-fumarat-Lösungen kühl und vor Licht geschützt gelagert werden.

F4: Meine Lösung ist trüb oder es hat sich ein Niederschlag gebildet. Was ist passiert?

Antwort: Trübungen oder Niederschläge können verschiedene Ursachen haben:

- Oxidation und Hydrolyse: Wenn Eisen(II) zu Eisen(III) oxidiert wird, kann dieses in neutralen oder basischen Lösungen zu unlöslichem Eisen(III)-hydroxid (Fe(OH)_3) hydrolysieren, was als rotbrauner Niederschlag erscheint.
- Geringe Löslichkeit: Eisen(II)-fumarat selbst ist nur schwer wasserlöslich.^[7] Die Löslichkeit ist stark pH-abhängig und bei neutralem oder alkalischem pH-Wert sehr gering.^{[3][4]} Stellen Sie sicher, dass der pH-Wert Ihrer Lösung ausreichend sauer ist (vorzugsweise um pH 2), um die Löslichkeit zu gewährleisten.

Fehlerbehebung:

- Überprüfen und justieren Sie den pH-Wert der Lösung auf einen sauren Wert.
- Filtern Sie die Lösung nach dem Ansäuern, falls ungelöste Partikel zurückbleiben.
- Fügen Sie Stabilisatoren wie Ascorbinsäure oder Zitronensäure hinzu, um die Oxidation zu verhindern.

Quantitative Daten zur Stabilisierung

Die Stabilisierung von Eisen(II)-fumarat-Lösungen ist stark von der Konzentration des Stabilisators und den Lagerbedingungen abhängig. Die folgende Tabelle fasst die qualitativen und quantitativen Effekte verschiedener Stabilisierungsstrategien zusammen.

Parameter	Bedingung	Beobachteter Effekt auf Eisen(II)-Stabilität	Referenz
pH-Wert	pH 2	Hohe Löslichkeit von Eisen(II)-fumarat	[3][4]
pH 4	Löslichkeit mehr als verdoppelt mit GOS (Chelator)	[15]	
pH 6	Starke Abnahme der Löslichkeit (74% Ausfällung)	[3][4]	
pH-Anstieg	Beschleunigt die Oxidationskinetik 2. Ordnung	[1]	
Antioxidans	Ascorbinsäure (4:1 Molarverhältnis zu Eisen)	Signifikante Erhöhung der Eisenabsorption (von 6,3% auf 10,4%)	[7]
Ascorbinsäure	Verhindert die Umwandlung von Fe ²⁺ zu Fe ³⁺	[7]	
Chelatbildner	Zitronensäure (0.5-2:1 Molarverhältnis zu Eisen)	Stabilisiert Eisen(II)-sulfat gegen Oxidation	[9]
Na ₂ EDTA (1:1 Molarverhältnis zu Eisen)	Keine signifikante Verbesserung der Eisenabsorption aus Fumarat	[7]	
Temperatur	Erhöhung um 10 °C	Steigerung der Oxidationsgeschwindigkeit um Faktor 2,4 (Modell)	[1]

Lagerung bei 40°C / 75% r.F. (Tabletten)	Abnahme des Wirkstoffgehalts über 3 Monate	[14]
---	--	------

Experimentelle Protokolle

Protokoll 1: Cerimetrische Titration zur Bestimmung des Eisen(II)-Gehalts

Diese Methode eignet sich zur Quantifizierung des verbleibenden Eisen(II)-Gehalts in einer Lösung und ist ein zentraler Bestandteil von Stabilitätsstudien. Die Methode basiert auf der Oxidation von Eisen(II) zu Eisen(III) durch eine Cer(IV)-sulfat-Maßlösung.[16]

Reagenzien:

- 0,1 N Cer(IV)-sulfat-Maßlösung
- Verdünnte Salzsäure (2 in 5)
- Zinn(II)-chlorid-Lösung (112 mg/mL in 3 in 10 HCl)
- Quecksilber(II)-chlorid-Lösung (50 mg/mL)
- Verdünnte Schwefelsäure (1 in 2)
- Phosphorsäure
- Orthophenanthrolin (Ferroin) Indikatorlösung

Prozedur:

- Probenvorbereitung: Wiegen Sie eine Probenmenge, die etwa 500 mg Eisen(II)-fumarat entspricht, genau in einen 500-mL-Erlenmeyerkolben ein.[9]
- Lösen Sie die Probe in 25 mL verdünnter Salzsäure (2 in 5). Erhitzen Sie die Lösung zum Sieden.

- Reduktion von Fe(III): Fügen Sie tropfenweise Zinn(II)-chlorid-Lösung hinzu, bis die gelbe Farbe (von Fe^{3+}) verschwindet. Geben Sie anschließend 2 Tropfen im Überschuss hinzu.[9]
- Kühlen Sie die Lösung in einem Eisbad auf Raumtemperatur ab.
- Entfernung von überschüssigem Reduktionsmittel: Fügen Sie 10 mL Quecksilber(II)-chlorid-Lösung hinzu und lassen Sie die Mischung 5 Minuten stehen. Es sollte sich ein leichter, weißer Niederschlag von Kalomel (Hg_2Cl_2) bilden.
- Verdünnen Sie die Lösung mit 200 mL Wasser. Fügen Sie 25 mL verdünnte Schwefelsäure (1 in 2) und 4 mL Phosphorsäure hinzu.
- Titration: Fügen Sie 2 Tropfen Orthophenanthrolin-Indikator hinzu. Titrieren Sie mit der 0,1 N Cer(IV)-sulfat-Maßlösung bis zum Farbumschlag von rot nach blassblau.[9][17]
- Führen Sie eine Blindtitration ohne Probe durch.
- Berechnung: Berechnen Sie den prozentualen Gehalt an Eisen(II)-fumarat in der Probe.

Protokoll 2: Beschleunigte Stabilitätsstudie für eine Eisen(II)-fumarat-Lösung

Dieses Protokoll beschreibt einen Ansatz zur Bewertung der Stabilität einer flüssigen Formulierung unter erhöhten Stressbedingungen, um die Haltbarkeit bei normalen Lagerbedingungen abzuschätzen.

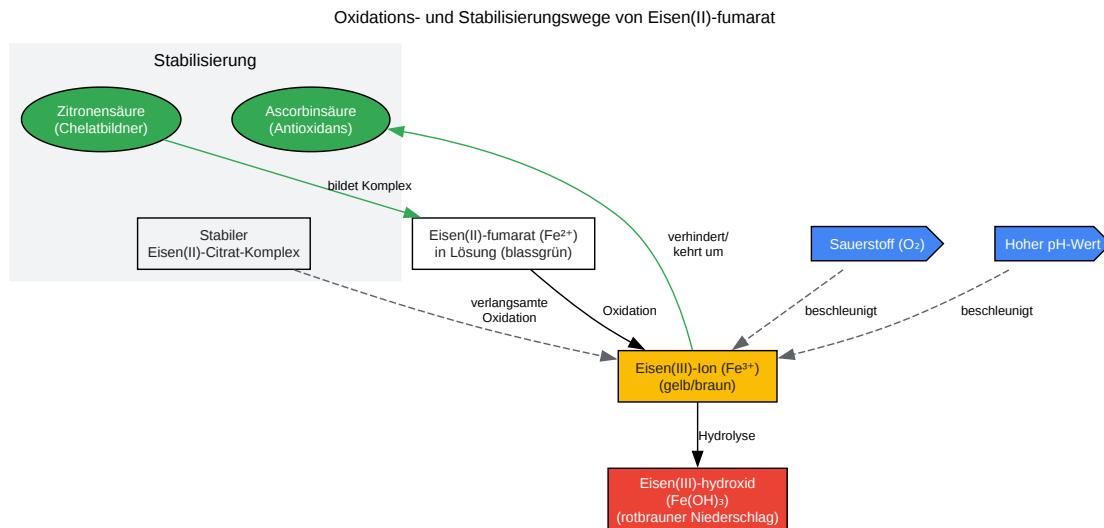
Materialien:

- Stabilisierte Eisen(II)-fumarat-Lösung
- Geeignete, verschlossene und lichtundurchlässige Probenbehälter
- Klimaschrank (z.B. bei $40\text{ °C} \pm 2\text{ °C}$ / $75\text{ % r.F.} \pm 5\text{ % r.F.}$)[14]
- Analysegeräte zur Bestimmung des Eisen(II)-Gehalts (z.B. Titrationsausrüstung oder Spektralphotometer) und des pH-Werts.

Prozedur:

- Ausgangsanalyse (Zeitpunkt 0): Analysieren Sie die frisch hergestellte Lösung. Bestimmen Sie den exakten Eisen(II)-Gehalt (Assay), den pH-Wert, die physikalische Erscheinung (Farbe, Klarheit) und ggf. den Gehalt an Stabilisatoren.
- Einlagerung: Füllen Sie die Lösung in mehrere Probenbehälter ab und lagern Sie diese unter beschleunigten Bedingungen (z. B. 40 °C / 75 % r.F.). Lagern Sie eine weitere Gruppe von Proben unter den vorgesehenen Langzeit-Lagerbedingungen (z. B. 25 °C / 60 % r.F.).
- Probenentnahme und Analyse: Entnehmen Sie Proben zu vordefinierten Zeitpunkten. Für eine 6-monatige beschleunigte Studie sind typische Zeitpunkte 0, 3 und 6 Monate.[\[3\]](#)[\[4\]](#)
- Analysieren Sie die entnommenen Proben auf die gleichen Parameter wie bei der Ausgangsanalyse.
- Datenauswertung: Tragen Sie den verbleibenden Eisen(II)-Gehalt gegen die Zeit auf. Ein signifikanter Abfall des Gehalts oder eine starke Farbveränderung deuten auf Instabilität hin. Die Daten können zur Extrapolation der Haltbarkeit unter normalen Lagerbedingungen verwendet werden.

Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung der Oxidation von Eisen(II)-fumarat und der Interventionsmöglichkeiten durch Stabilisatoren.

Workflow einer Stabilitätsstudie für Eisen(II)-fumarat-Lösung

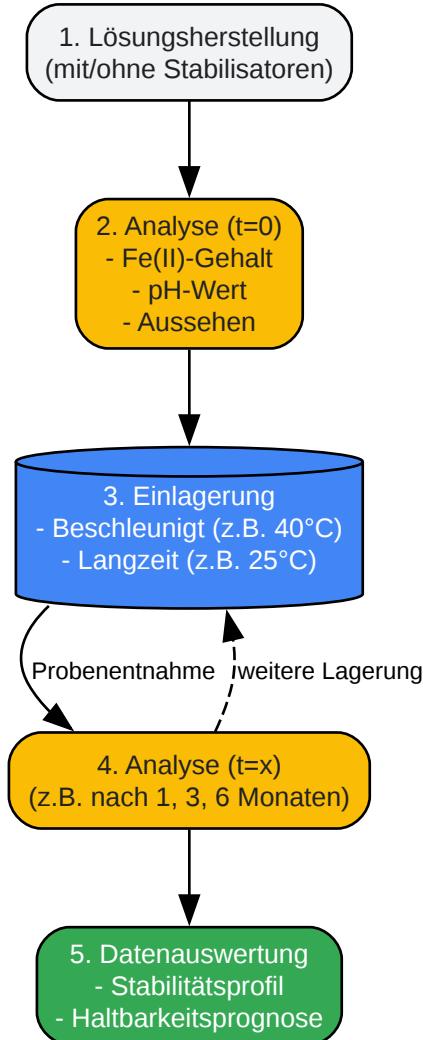
[Click to download full resolution via product page](#)

Abbildung 2: Vereinfachter Arbeitsablauf für die Durchführung einer Stabilitätsstudie.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. asianpubs.org [asianpubs.org]
- 3. ema.europa.eu [ema.europa.eu]
- 4. Accelerated Stability Testing in Expiration Dating of Pharmaceutical Dosage Forms | Pharmaguideline [pharmaguideline.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Iron absorption from ferrous fumarate in adult women is influenced by ascorbic acid but not by Na₂EDTA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. www3.paho.org [www3.paho.org]
- 9. drugfuture.com [drugfuture.com]
- 10. brainkart.com [brainkart.com]
- 11. Ascorbinsäure [chemie.de]
- 12. researchgate.net [researchgate.net]
- 13. Zur Darstellung des Iso-Vitamins C (d-Arabo-ascorbinsäure) (II. Mitteil.) | Semantic Scholar [semanticscholar.org]
- 14. researchgate.net [researchgate.net]
- 15. titrationen.de [titrationen.de]
- 16. xylemanalytics.com [xylemanalytics.com]
- 17. scribd.com [scribd.com]
- To cite this document: BenchChem. [Technisches Support-Center: Stabilisierung von Eisen(II)-fumarat-Lösungen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056393#stabilisierung-von-eisenfumarat-l-sungen-gegen-oxidation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com